

Technical Guide: Reactivity & Application of 1-Chloro-2-isopropoxy-4-nitrobenzene[1]

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Compound of Interest

Compound Name: 1-Chloro-2-isopropoxy-4-nitrobenzene

CAS No.: 76464-51-2

Cat. No.: B1367284

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Part 1: Executive Summary & Structural Logic

1-Chloro-2-isopropoxy-4-nitrobenzene is a tri-substituted benzene derivative serving as a high-value intermediate in the synthesis of kinase inhibitors (e.g., structural analogs of Ceritinib).[1] Its utility stems from its "push-pull" electronic structure, which orchestrates regioselective functionalization.[1]

Structural Analysis & Electronic Effects

The molecule features three distinct functional handles, each governing a specific mode of reactivity:

- 1-Chloro Position (): Activated for nucleophilic attack or metal-catalyzed cross-coupling.[1] The para-nitro group strongly withdraws electron density, making the C-Cl bond electrophilic.[1]
- 2-Isopropoxy Group ()

): An electron-donating group (EDG) via resonance, but sterically bulky.[1] It enhances solubility and modulates the electronic environment of the ring, preventing side reactions at the ortho-positions during electrophilic substitutions.[1]

- 4-Nitro Group (

): A strong electron-withdrawing group (EWG).[1] It serves two functions: activating the -Cl bond and acting as a "masked" aniline (amine) to be revealed via reduction.[1]

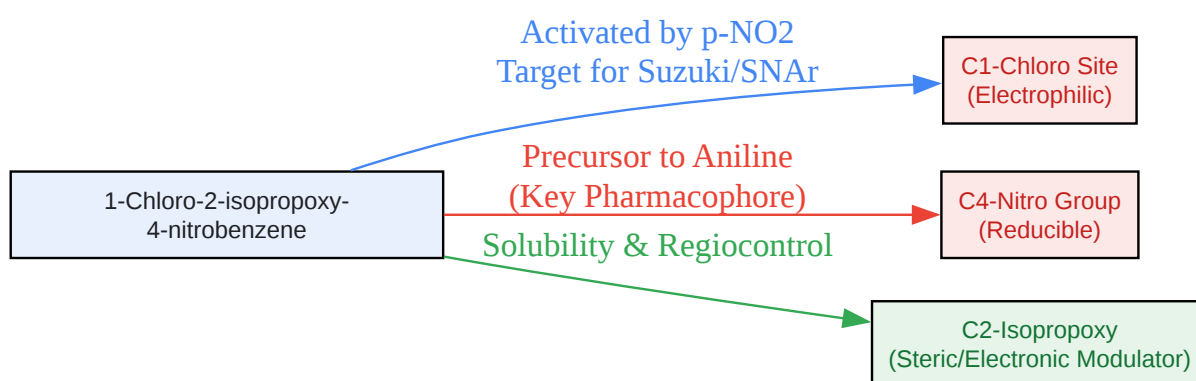


Figure 1: Reactivity Profile of 1-Chloro-2-isopropoxy-4-nitrobenzene

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[1][2][3]

Part 2: Synthesis & Key Transformations

Synthesis of the Core Scaffold

The most robust route to this intermediate is the O-alkylation of 2-Chloro-5-nitrophenol.[1] This method avoids the regioselectivity issues associated with nitrating 1-chloro-2-isopropoxybenzene.[1]

- Starting Material: 2-Chloro-5-nitrophenol (CAS 619-10-3).[1][2]
- Reagent: Isopropyl bromide (or iodide) + Potassium Carbonate (
-).[1]

- Solvent: DMF or Acetonitrile.[\[1\]](#)

- Mechanism:

displacement of the alkyl halide by the phenoxide anion.[\[1\]](#)

Primary Application Workflow: The "Drug Development" Route

In the context of ALK inhibitor synthesis (e.g., Ceritinib analogs), the **1-Chloro-2-isopropoxy-4-nitrobenzene** scaffold undergoes a specific sequence: Coupling

Reduction.[\[1\]](#)

Step A: Suzuki-Miyaura Coupling (C-C Bond Formation)

The activated C-Cl bond allows for the attachment of the "tail" moiety (e.g., a piperidine ring) before the nitro group is reduced.[\[1\]](#) This is preferred over

for carbon nucleophiles due to higher yields and milder conditions.[\[1\]](#)

Step B: Nitro Reduction (Unmasking the Amine)

Once the C1 position is functionalized, the nitro group is reduced to an aniline.[\[1\]](#) This aniline then serves as the nucleophile to attack the central pyrimidine core of the final drug molecule.

[\[1\]](#)

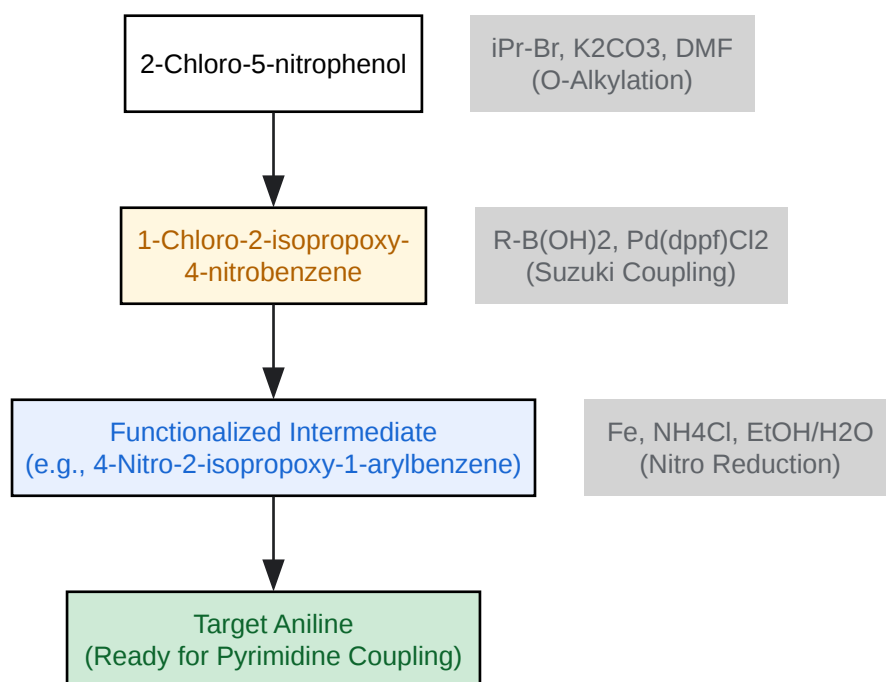


Figure 2: Synthetic Workflow for ALK Inhibitor Precursors

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Part 3: Experimental Protocols

Note: These protocols are synthesized from standard methodologies for nitro-haloarenes and validated against similar scaffolds in medicinal chemistry literature.

Protocol A: Suzuki Coupling at C1 (Displacement of Chloro)

Objective: To couple the benzene core with a boronic ester (e.g., N-Boc-4-pyrazole pinacol boronate) while preserving the nitro group.[1]

- Reagents:
 - **1-Chloro-2-isopropoxy-4-nitrobenzene** (1.0 equiv)[1]
 - Boronic Ester Nucleophile (1.1 equiv)[1]
 - Catalyst:

(0.05 equiv)[1]

- Base:

(3.0 equiv, 2M aqueous solution)[1]

- Solvent: 1,4-Dioxane.[1]

- Procedure:

- Charge a reaction flask with the chloro-nitro substrate, boronic ester, and Pd catalyst.[1]

- Evacuate and backfill with Nitrogen (

) three times (Critical for Pd(0) stability).[1]

- Add degassed 1,4-Dioxane and the aqueous base.[1]

- Heat to 90°C for 4–6 hours. Monitor by TLC/LC-MS (Target mass = Substrate - Cl + Nucleophile).[1]

- Workup: Cool to RT, dilute with EtOAc, wash with brine. Dry over

. [1][3]

- Purification: Silica gel chromatography (Hexane/EtOAc gradient).[1]

Protocol B: Chemoselective Nitro Reduction

Objective: To reduce the nitro group to an aniline without dehalogenating (if Cl was preserved) or cleaving the ether.[1] Iron/Ammonium Chloride is chosen over catalytic hydrogenation to prevent potential hydrogenolysis of the C-Cl bond (if step A was skipped) or saturation of other sensitive groups.[1]

- Reagents:

- Nitro-intermediate (1.0 equiv)[1]

- Iron Powder (5.0 equiv, -325 mesh)[1]

- Ammonium Chloride (
) (5.0 equiv)[1]
- Solvent: Ethanol/Water (4:1 ratio).[1]
- Procedure:
 - Dissolve the nitro compound in Ethanol/Water.[1]
 - Add

and Iron powder.[1]
 - Heat to reflux (80°C) with vigorous stirring (mechanical stirring recommended for scale >10g).
 - Reaction Check: Monitor consumption of starting material by TLC (Aniline is more polar and stains with Ninhydrin).[1] Reaction typically completes in 2–3 hours.[1]
 - Workup: Filter hot through a Celite pad to remove iron oxides.[1] Wash the pad with MeOH.[1] Concentrate the filtrate.
 - Isolation: Partition between water and EtOAc.[1] The organic layer contains the pure aniline.[1]

Part 4: Safety & Handling Data

Parameter	Specification	Note
Physical State	Yellow Crystalline Solid	Typical of nitro-aromatics.[1]
Melting Point	58–63 °C	Store below 30°C to prevent caking.[1]
Hazards	Skin Irritant, Toxic if Swallowed	Nitro compounds can cause methemoglobinemia.[1]
Incompatibility	Strong Bases, Reducing Agents	Avoid uncontrolled contact with hydrides ().[1]
Storage	Inert Atmosphere ()	Protect from light; potential for slow photolysis.[1][4]

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